

Troubleshooting Inconsistent Results with Hedgehog IN-1: A Technical Support Guide

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Compound of Interest

Compound Name: *Hedgehog IN-1*

Cat. No.: *B024166*

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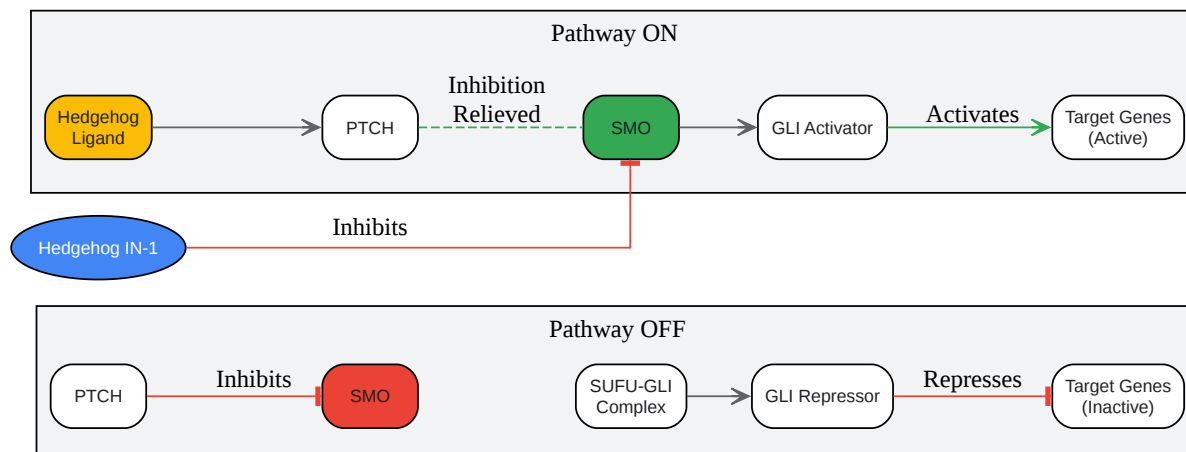
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when using **Hedgehog IN-1**, a potent inhibitor of the Hedgehog signaling pathway. This guide is intended for researchers, scientists, and drug development professionals working with this compound.

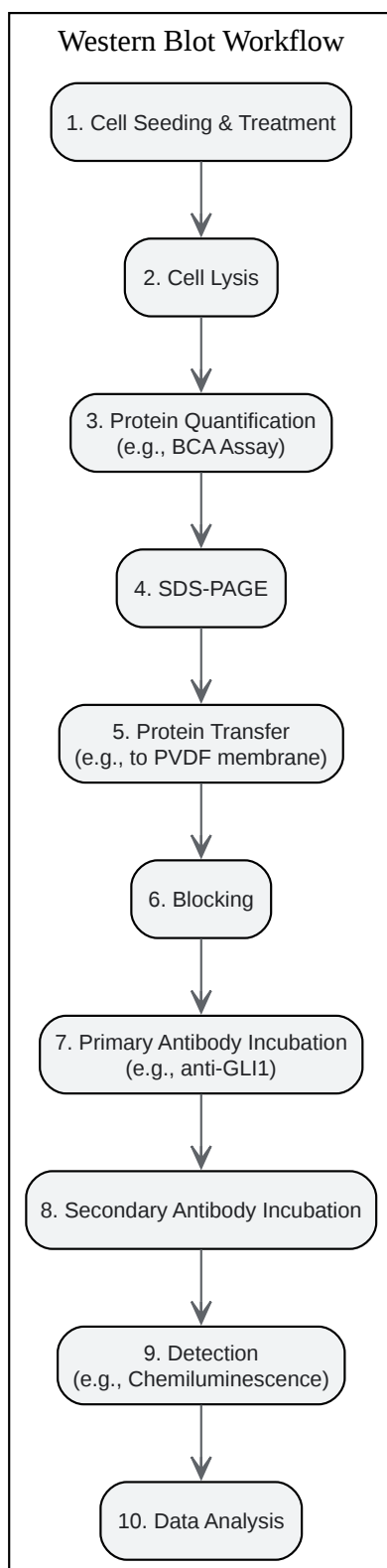
Understanding Hedgehog IN-1

Hedgehog IN-1 is a small molecule inhibitor of the Hedgehog (Hh) signaling pathway with an IC₅₀ of 70 nM.^[1] The Hedgehog pathway is a crucial regulator of embryonic development and can contribute to tumorigenesis when aberrantly activated.^{[2][3]} **Hedgehog IN-1** provides a valuable tool for studying the roles of this pathway in various biological processes.

Hedgehog Signaling Pathway

The canonical Hedgehog signaling pathway is initiated by the binding of a Hedgehog ligand (such as Sonic Hedgehog, SHH) to the transmembrane receptor Patched (PTCH). In the absence of a ligand, PTCH inhibits the activity of another transmembrane protein, Smoothened (SMO). Upon ligand binding, this inhibition is relieved, allowing SMO to transduce the signal downstream. This ultimately leads to the activation of GLI transcription factors, which then regulate the expression of target genes involved in cell proliferation, differentiation, and survival.





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References

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